

Application Notes: Preparation of 40% (w/v) PEG 8000 Stock Solution

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Compound of Interest

Compound Name: PEG8000

Cat. No.: B042446

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Introduction

Polyethylene glycol (PEG) 8000 is a high molecular weight, water-soluble polymer with a wide range of applications in biochemistry, molecular biology, and pharmaceutical sciences.^{[1][2]} Its ability to induce molecular crowding makes it an invaluable tool for the precipitation and crystallization of proteins, nucleic acids, and viruses.^{[3][4][5]} A 40% weight/volume (w/v) stock solution is a common starting concentration for many of these protocols. This document provides a detailed protocol for the preparation, sterilization, and storage of a 40% (w/v) PEG 8000 solution, along with its key properties and applications.

Key Applications

- **Macromolecular Precipitation:** Widely used to precipitate proteins, plasmid DNA, and bacteriophages from lysates or culture supernatants.^{[3][5]} The polymer works by excluding molecules from the solution, effectively increasing their concentration and forcing them to precipitate.
- **Protein Crystallization:** A primary component in many crystallization screens, where it acts as a precipitating agent to facilitate the formation of protein crystals for structural studies.^{[4][6]}
- **Cell Fusion (Fusogen):** Promotes the fusion of cell membranes, a critical step in the production of hybridomas for monoclonal antibody manufacturing and in protoplast fusion for plant genetics.^{[1][7][8]}

- **Drug Development and Formulation:** Utilized in pharmaceutical formulations as a solvent, plasticizer, and drug delivery vehicle for oral, topical, and parenteral preparations.[1][2]
- **Bioseparations:** Employed in aqueous two-phase systems for the fractionation and purification of cells and macromolecules.[9]
- **Enzyme Stabilization:** Acts as a cryoprotectant to stabilize enzymes and other proteins during lyophilization (freeze-drying).[10]

Data Presentation: Properties of PEG 8000

The following table summarizes the key quantitative data for Polyethylene Glycol 8000.

Property	Value	Citations
Average Molecular Weight	7,000 - 9,000 g/mol	[3]
Appearance	White to off-white waxy solid, flakes, or powder	[1][11]
Melting Point	59 - 64°C	[3]
Solubility in Water (20°C)	Approx. 500 - 630 mg/mL	[1][3]
pH (5% solution in H ₂ O)	5.5 - 7.0	[3]
Density (40% w/v solution)	Approx. 1.075 g/mL	[12]
Storage Temperature (Solution)	2-8°C (short-term); -20°C (long-term)	[4][8][13]
Stability	Chemically stable in air and aqueous solutions at room temperature.	[1][3][7]

Experimental Protocols

Protocol: Preparation of 100 mL Sterile 40% (w/v) PEG 8000 Stock Solution

This protocol describes the preparation of 100 mL of a 40% (w/v) PEG 8000 solution. The term 'w/v' signifies the weight of the solute in grams per 100 mL of the final solution volume.[\[14\]](#)

1. Materials and Equipment

- Polyethylene Glycol 8000 (powder or flakes)
- High-purity distilled or deionized water
- 100 mL volumetric flask
- 150 mL beaker
- Magnetic stirrer and stir bar
- Weighing scale
- Spatula
- Sterilization equipment (e.g., 0.22 μm filter unit or autoclave)
- Sterile storage bottle

2. Step-by-Step Procedure

- Weighing PEG 8000: Accurately weigh 40.0 g of PEG 8000 powder or flakes using a weighing scale and transfer it into a 150 mL beaker.[\[14\]](#)
- Initial Dissolution: Add approximately 70 mL of high-purity water to the beaker. Place a magnetic stir bar in the beaker and place it on a magnetic stirrer.
- Mixing: Stir the mixture continuously. The dissolution of PEG 8000 can be slow.[\[12\]](#) To accelerate the process, the water can be gently warmed (do not boil) before adding it to the PEG, or the beaker can be placed in a warm water bath.[\[3\]](#)[\[12\]](#)
- Volume Adjustment: Once the PEG 8000 is completely dissolved, carefully transfer the solution into a 100 mL volumetric flask.

- Bringing to Final Volume: Rinse the beaker with a small amount of high-purity water and add the rinsing to the volumetric flask to ensure all the PEG is transferred. Continue to add water to the flask until the bottom of the meniscus reaches the 100 mL calibration mark.[\[6\]](#)[\[14\]](#)
- Final Mixing: Cap the volumetric flask and invert it several times to ensure the solution is homogeneous.

3. Sterilization Methods

Aqueous solutions of PEG 8000 can be sterilized by filtration or autoclaving.[\[1\]](#)[\[7\]](#)

- Sterile Filtration (Recommended):
 - Pass the prepared solution through a 0.22 μm sterile filter unit.[\[1\]](#)
 - Note: 40% PEG 8000 solutions are viscous, which can make filtration slow and difficult.[\[6\]](#)
[\[15\]](#) Using a larger surface area filter or a peristaltic pump can facilitate this process. For very high viscosity, consider preparing a less concentrated stock and filtering before adjusting to the final concentration under sterile conditions.
- Autoclaving:
 - Transfer the solution to an autoclave-safe bottle, leaving the cap loose.
 - Autoclave at 121°C for 20-30 minutes.[\[15\]](#)
 - Caution: While PEG is generally stable, autoclaving is sometimes not recommended as it may lead to some degradation of the polymer.[\[3\]](#)[\[15\]](#)

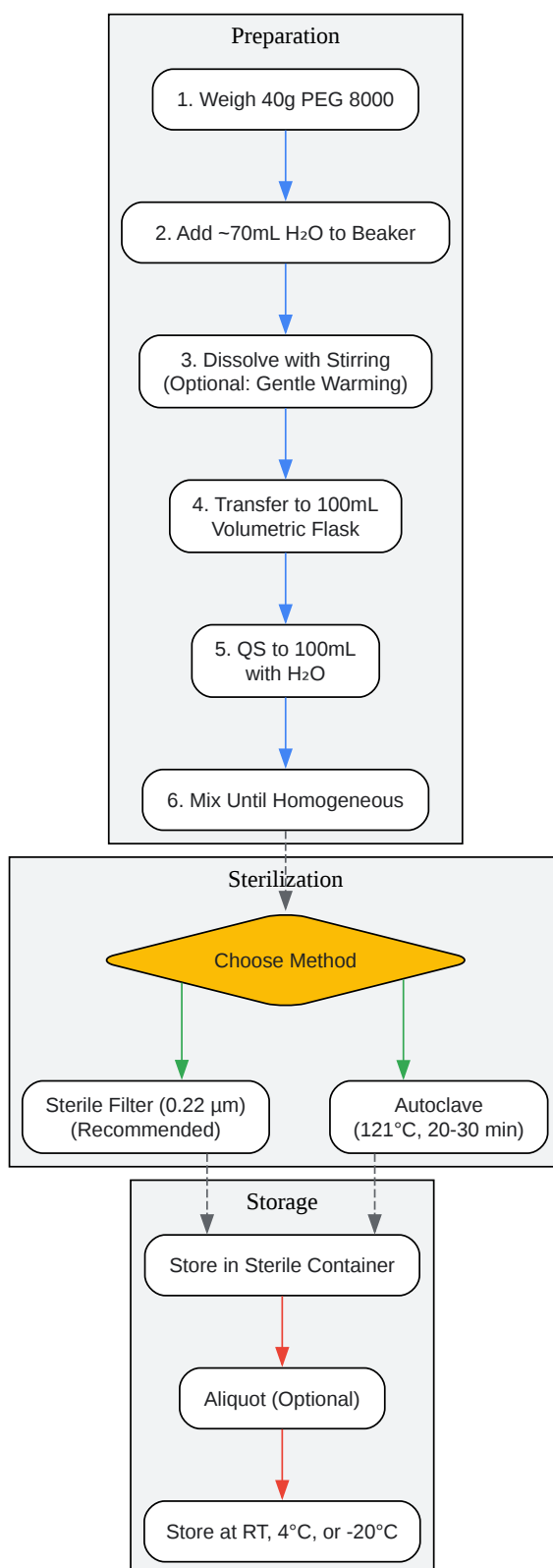
4. Storage and Stability

- Store the sterile 40% (w/v) PEG 8000 solution in a tightly sealed, sterile container.
- For short-term use, the solution can be stored at room temperature or refrigerated at 2-8°C.
[\[8\]](#)
- For long-term storage (months to a year), aliquot the solution into smaller, single-use volumes and store at -20°C.[\[4\]](#)[\[13\]](#)

- PEG 8000 solutions are stable and do not readily support microbial growth.[\[1\]](#)[\[7\]](#)

Visualizations

The following diagram illustrates the workflow for preparing a sterile 40% (w/v) PEG 8000 stock solution.



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Workflow for preparing 40% (w/v) PEG 8000 stock solution.

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